

Comprehensive Safety and Handling Guide for 2-(3-Benzoylphenyl)propionitrile

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Compound of Interest

Compound Name: 2-(3-Benzoylphenyl)propionitrile

Cat. No.: B120230

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(3-Benzoylphenyl)propionitrile**. The following procedural guidance is designed to ensure safe laboratory operations and mitigate potential hazards.

Chemical Identification and Hazards

Property	Value	Reference
CAS Number	42872-30-0	[1][2]
Molecular Formula	C ₁₆ H ₁₃ NO	[1][2]
Molecular Weight	235.28 g/mol	[2]
Appearance	White to almost white powder or crystal	
Hazards	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation.	[3][4]
Signal Word	Warning	[3][4]

Hazard Statements

- H302: Harmful if swallowed.[3]

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]

Operational Plan: From Receipt to Disposal

This section outlines a step-by-step plan for the safe handling of **2-(3-Benzoylphenyl)propionitrile**.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly closed, original container in a cool, dry, and well-ventilated area. Keep away from incompatible materials. Recommended storage temperature is below 15°C in a dark place.

Engineering Controls

- Ventilation: Use in a well-ventilated area. A local exhaust ventilation system or a chemical fume hood is recommended to prevent the dispersion of dust.[3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-(3-Benzoylphenyl)propionitrile**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and irritation.[3][4]
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield should be worn when there is a risk of splashing.	To protect against serious eye irritation.[3][4]
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is recommended if dust is generated and ventilation is inadequate.	To prevent inhalation of harmful dust.

Handling Procedures

- General Hygiene: Do not eat, drink, or smoke in the handling area.[3] Wash hands thoroughly after handling the substance.[3]
- Weighing and Transfer: Conduct weighing and transfer operations in a fume hood or a designated area with local exhaust ventilation to minimize dust generation.
- Spill Management: In case of a spill, evacuate non-essential personnel. Wear appropriate PPE and prevent dust clouds from forming. Collect the spilled material using a method that does not generate dust (e.g., wet wipe or HEPA-filtered vacuum) and place it in a sealed container for disposal.[5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Instructions
If Swallowed	Rinse mouth with water. Immediately call a POISON CENTER or doctor/physician.[3]
If on Skin	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][4]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4][5]
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, get medical advice/attention.[3]

Fire Fighting Measures

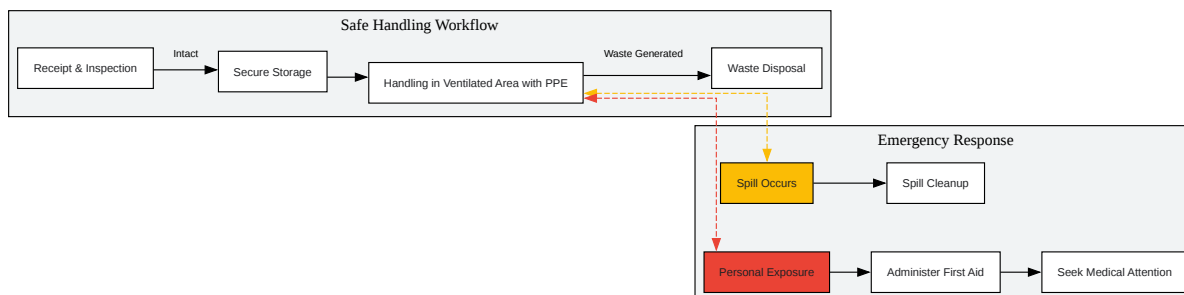
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[6]

Disposal Plan

- Waste Characterization: This material may be classified as hazardous waste.
- Disposal: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[3] Do not allow the chemical to enter drains or soil. The empty container should be disposed of in an approved waste disposal plant.[3]

Handling and Emergency Workflow

The following diagram illustrates the logical workflow for safely handling **2-(3-Benzoylphenyl)propionitrile** and responding to potential emergencies.



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Caption: Workflow for handling and emergency response.

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